

An In-depth Technical Guide to the Physical Properties of D-Arabinose-d6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: D-Arabinose-d6

Cat. No.: B15141853

[Get Quote](#)

This technical guide provides a comprehensive overview of the known physical properties of **D-Arabinose-d6**, with a primary focus on its melting point and solubility. The information is tailored for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds.

A Note on Deuterated Compounds: It is important to note that specific experimental data for the physical properties of **D-Arabinose-d6** is not widely available in public literature. However, the physical properties of deuterated compounds are generally very similar to their non-deuterated counterparts. Therefore, this guide presents data for D-Arabinose as a close proxy, a standard and accepted practice in the scientific community.

Physical and Chemical Properties

D-Arabinose is a naturally occurring pentose sugar. Its deuterated form, **D-Arabinose-d6**, is a valuable tool in metabolic research and as an internal standard in mass spectrometry-based analyses.

Property	Value	Source(s)
Melting Point	152 - 164 °C	[1][2][3][4][5][6][7]
Solubility		
Water	30 mg/mL[8], 50 mg/mL[4], Soluble[9]	[4][8][9]
DMSO	30 mg/mL[10], Soluble[5]	[5][10]
Ethanol	Limited solubility[5]	[5]
Ether	Insoluble	
Molecular Formula	C ₅ H ₄ D ₆ O ₅	
Molecular Weight	156.17 g/mol	
Appearance	White to off-white powder/solid	[1][2][4][5][6]

Experimental Protocols

While specific experimental protocols for determining the physical properties of **D-Arabinose-d6** are not detailed in the provided search results, standard laboratory procedures would be followed. Below are hypothetical, yet standard, methodologies.

Determination of Melting Point

The melting point of **D-Arabinose-d6** can be determined using a standard melting point apparatus, such as a Thomas-Hoover Uni-Melt or a digital melting point device.

Methodology:

- A small, dry sample of **D-Arabinose-d6** is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is heated at a steady rate of 1-2 °C per minute.

- The temperature at which the substance first begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded. This range is reported as the melting point.

Determination of Solubility

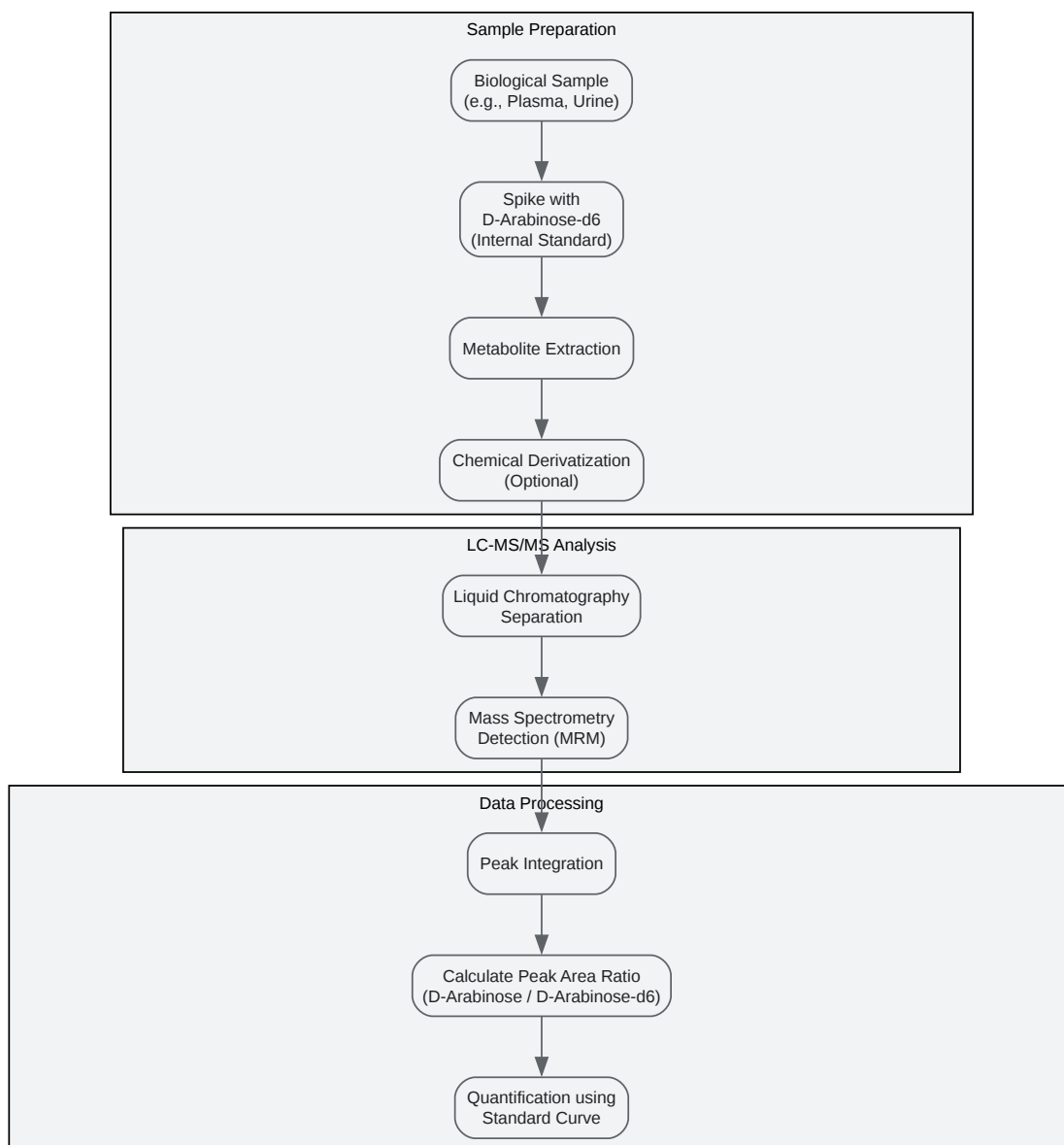
The solubility of **D-Arabinose-d6** in various solvents can be determined using the equilibrium solubility method.

Methodology:

- An excess amount of **D-Arabinose-d6** is added to a known volume of the solvent (e.g., water, DMSO, ethanol) in a sealed vial.
- The mixture is agitated at a constant temperature (e.g., 25 °C) for a sufficient period to ensure equilibrium is reached (typically 24-48 hours).
- The suspension is then filtered to remove the undissolved solid.
- The concentration of **D-Arabinose-d6** in the clear supernatant is determined using an appropriate analytical technique, such as high-performance liquid chromatography (HPLC) or mass spectrometry.
- The solubility is expressed in mg/mL or mol/L.

Application in Metabolic Research: An Experimental Workflow

D-Arabinose-d6 is an ideal internal standard for quantitative mass spectrometry analysis of D-Arabinose in biological samples. The following diagram illustrates a typical experimental workflow.



[Click to download full resolution via product page](#)

Caption: Workflow for Quantification of D-Arabinose using **D-Arabinose-d6** as an Internal Standard.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. You are being redirected... [bio-world.com]
- 2. chemimpex.com [chemimpex.com]
- 3. D-(-)-Arabinose, 99% 10 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 4. D-(-)-Arabinose =98 10323-20-3 [sigmaaldrich.com]
- 5. nbinno.com [nbinno.com]
- 6. sds.metasci.ca [sds.metasci.ca]
- 7. D-Arabinose-5-13C CAS#: 139657-60-6 [m.chemicalbook.com]
- 8. caymanchem.com [caymanchem.com]
- 9. D-(-)-Arabinose | 10323-20-3 [chemicalbook.com]
- 10. selleckchem.com [selleckchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of D-Arabinose-d6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15141853#d-arabinose-d6-physical-properties-like-melting-point-and-solubility]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com